

Application Notes & Protocols: In Vivo Imaging of N-acetylcysteine (NAC) Distribution

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Compound of Interest

Compound Name: *Actein*

Cat. No.: *B190517*

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Audience: Researchers, scientists, and drug development professionals.

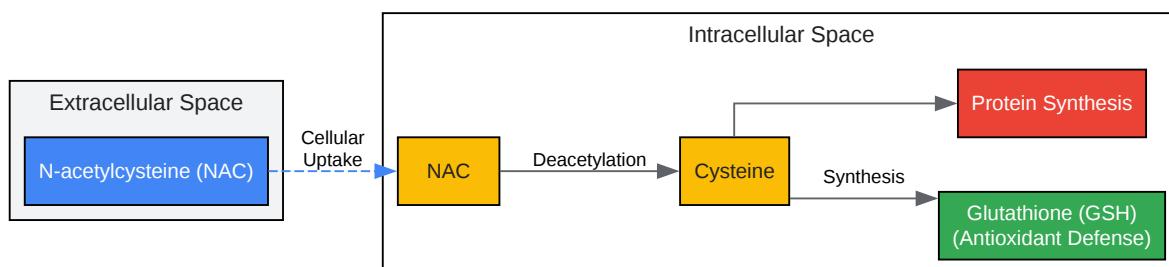
Introduction

N-acetylcysteine (NAC) is a precursor to the antioxidant glutathione (GSH) and has therapeutic applications in conditions marked by oxidative stress.^{[1][2]} Understanding the *in vivo* biodistribution and target engagement of NAC is crucial for optimizing its therapeutic efficacy. This document provides an overview of imaging techniques, quantitative data, and detailed protocols for visualizing and measuring NAC distribution in preclinical models.

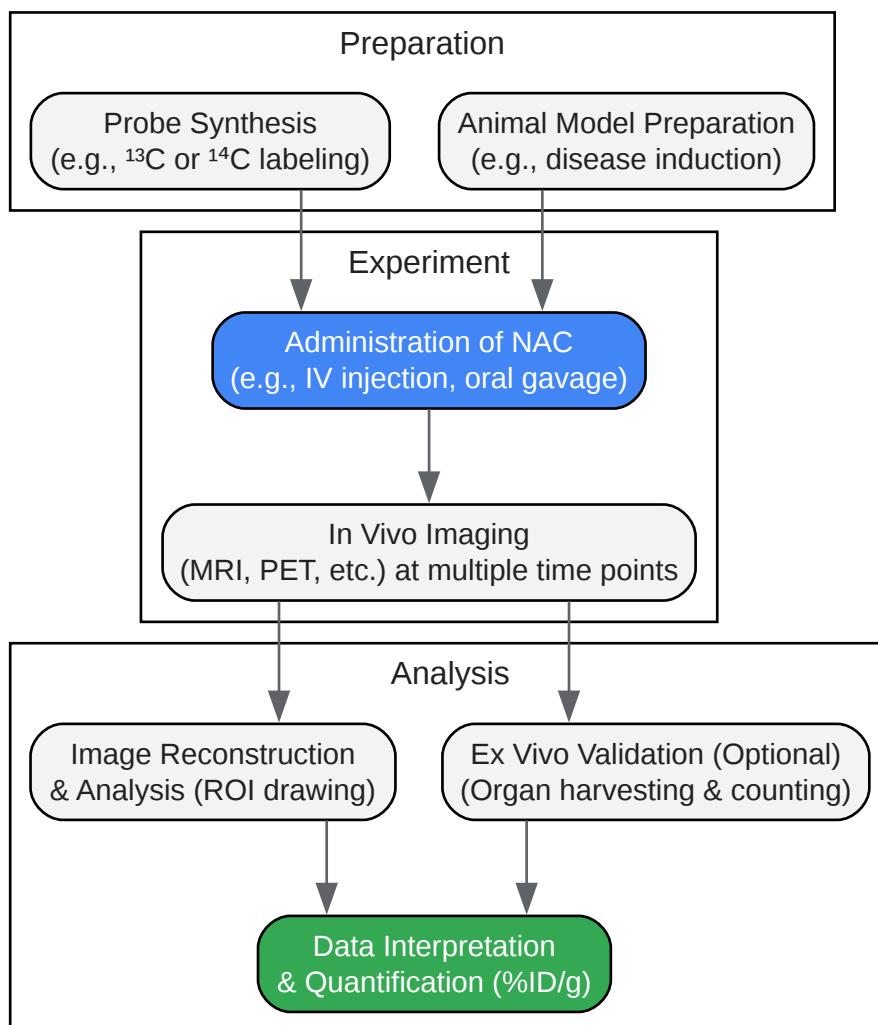
Cellular Metabolism of N-acetylcysteine

Upon administration, NAC is distributed to various tissues where it can cross cell membranes.^{[1][3]} Inside the cell, it is deacetylated to form cysteine, a rate-limiting substrate for the synthesis of glutathione (GSH).^[2] This process is central to its antioxidant function.

Cellular Processing of N-acetylcysteine (NAC)



General Workflow for In Vivo NAC Imaging

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References

- 1. nbscience.com [nbscience.com]
- 2. The Multifaceted Therapeutic Role of N-Acetylcysteine (NAC) in Disorders Characterized by Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mims.com [mims.com]
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